

In-Depth Technical Guide to the Solubility of 2-Propoxyethanol

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Compound of Interest

Compound Name: 2-Propoxyethanol

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This technical guide provides a comprehensive overview of the solubility of **2-propoxyethanol** (also known as ethylene glycol monopropyl ether or Propyl CELLOSOLVE™) in water and a range of common organic solvents. The information is compiled from various scientific and technical sources to support its application in research, development, and manufacturing.

Core Concept: Solubility Profile of 2-Propoxyethanol

2-Propoxyethanol (CAS No. 2807-30-9) is a glycol ether, a class of solvents known for their excellent solvency characteristics.^{[1][2][3]} Its molecular structure, containing both a polar hydroxyl group and a less polar ether linkage with a propyl group, allows it to be an effective solvent for a wide variety of substances and to be miscible with both polar and non-polar solvents.^{[4][5]}

Data Presentation: Quantitative Solubility

The solubility of **2-propoxyethanol** is most often described in terms of miscibility, indicating that it can be mixed in all proportions to form a homogeneous solution.

Table 1: Solubility of 2-Propoxyethanol in Water

Solvent	Temperature	Solubility/Miscibility	Data Type
Water	20 °C	100% by volume	Quantitative
Water	Ambient	Miscible	Qualitative
Water	25 °C	191 g/L	Quantitative

Note on Water Solubility Data: While the majority of sources indicate that **2-propoxyethanol** is fully miscible with water, one source provides a specific solubility value of 191 g/L at 25°C.[5] This value may represent a specific experimental result or could be an outlier, as the consensus from multiple other sources is complete miscibility.[6][7][8][9][10]

Table 2: Solubility and Miscibility of 2-Propoxyethanol in Organic Solvents

Solvent Class	Specific Solvent	Solubility/Miscibility	Data Type
Alcohols	Methanol, 1-Propanol, 2-Propanol, 1-Pentanol	Miscible	Qualitative
Alcohols	General	Soluble / Miscible	Qualitative
Ethers	General	Soluble / Miscible	Qualitative
Ketones	General	Miscible	Qualitative
Esters	General	Miscible	Qualitative
Hydrocarbons	General	Good Solubility	Qualitative

The versatile nature of glycol ethers allows them to be miscible with a broad range of organic solvents, including alcohols, ethers, ketones, and esters.[4] It also exhibits good solubility in hydrocarbons.[11]

Experimental Protocols for Solubility Determination

Standardized methods are employed to determine the solubility and miscibility of chemical substances like **2-propoxyethanol**. The following are summaries of the most relevant protocols.

Water Miscibility Testing (Based on ASTM D1722)

The American Society for Testing and Materials (ASTM) standard D1722 is a common method for determining the water miscibility of water-soluble solvents.^{[1][11][12]}

Objective: To qualitatively assess the miscibility of a solvent with water and detect the presence of any water-immiscible contaminants.

Methodology Summary:

- **Apparatus:** A clean, dry, glass-stoppered graduated cylinder (typically 250 mL) is used.
- **Reagents:** The solvent to be tested (**2-propoxyethanol**) and reagent water (conforming to Type IV or better of ASTM Specification D1193).
- **Procedure:**
 - A specified volume of the solvent sample is measured into the graduated cylinder.
 - Reagent water is added to dilute the sample to a final volume that is typically ten times the initial sample volume.
 - The cylinder is stoppered and inverted a set number of times (e.g., 10-20 times) to ensure thorough mixing.
 - The resulting mixture is then allowed to stand for a specified period.
- **Interpretation:** The mixture is visually inspected for any signs of turbidity, cloudiness, or the formation of separate layers. If the mixture remains clear and homogeneous, the solvent is considered miscible with water under the test conditions.

Water Solubility Determination (Based on OECD Guideline 105)

The Organisation for Economic Co-operation and Development (OECD) Guideline for the Testing of Chemicals, Test No. 105, provides methods for determining the solubility of substances in water.^{[2][3][13]} Two primary methods are described: the Column Elution Method and the Flask Method. Given the high solubility of **2-propoxyethanol**, the Flask Method is the more appropriate choice.

Objective: To quantitatively determine the saturation concentration of a substance in water at a given temperature.

Methodology Summary (Flask Method):

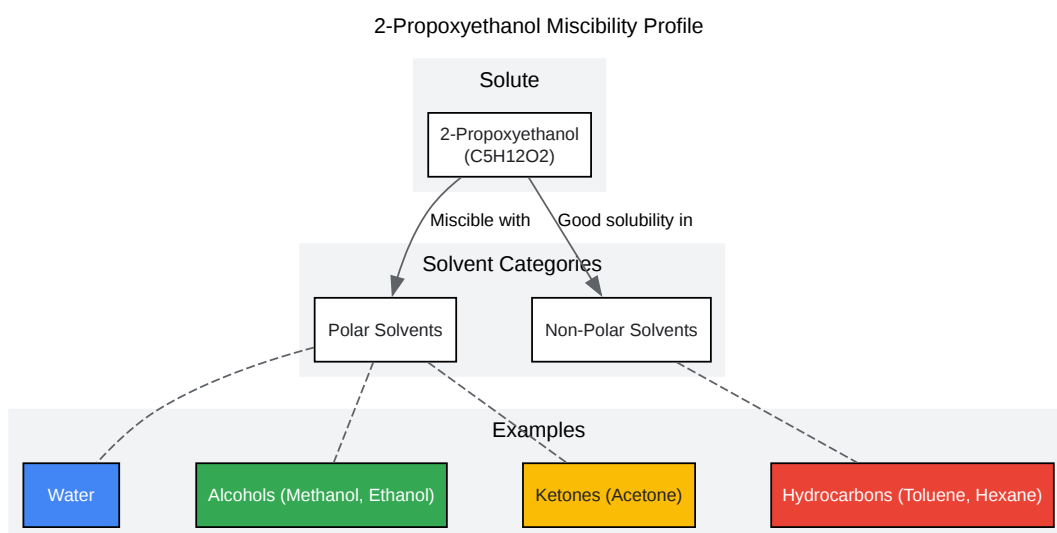
- Principle: A supersaturated solution or a solution with an excess of the test substance is agitated at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined.
- Apparatus: A constant temperature bath, flasks with stoppers, a method for agitation (e.g., magnetic stirrer or shaker), and an analytical instrument suitable for quantifying the test substance (e.g., gas chromatography, HPLC).
- Procedure:
 - An amount of **2-propoxyethanol**, in excess of its expected solubility, is added to a known volume of water in a flask.
 - The flask is sealed and placed in a constant temperature bath (e.g., 20 °C).
 - The mixture is agitated for a sufficient time to reach equilibrium. This can be determined by taking measurements at different time intervals (e.g., 24, 48, 72 hours) until the concentration in solution remains constant.
 - Once equilibrium is established, the agitation is stopped, and the undissolved portion is allowed to settle.
 - A sample of the clear, saturated aqueous solution is carefully withdrawn. To separate any undissolved micro-droplets, centrifugation is often employed.

- The concentration of **2-propoxyethanol** in the sampled aqueous phase is then measured using a validated analytical method.
- Data: The result is expressed as the mass of the substance per volume or mass of the solvent (e.g., g/L or g/100g). For a substance that is miscible, a saturation point will not be reached.

Mandatory Visualizations

Logical Relationship of 2-Propoxyethanol's Miscibility

The following diagram illustrates the relationship between **2-propoxyethanol** and its miscibility with different classes of solvents, based on its chemical properties.



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Caption: Miscibility of **2-Propoxyethanol** with solvent types.

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